

Proper Disposal of 3-Nitrophenylacetylene: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 3-Nitrophenylacetylene

Cat. No.: B1294367

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This document provides essential safety and logistical information for the proper disposal of **3-Nitrophenylacetylene** (CAS No. 3034-94-4), a compound utilized in various organic synthesis applications.^[1] Adherence to these procedures is critical to ensure the safety of laboratory personnel and to maintain environmental compliance. This guide is intended for researchers, scientists, and drug development professionals.

Immediate Safety and Handling Precautions

Before handling **3-Nitrophenylacetylene**, it is imperative to be familiar with its associated hazards. This compound is toxic if swallowed, in contact with skin, or if inhaled.^{[2][3]} It can also cause skin and eye irritation.^[3] Therefore, all handling must be conducted in a well-ventilated area.

Appropriate Personal Protective Equipment (PPE) is mandatory. This includes:

- Eye Protection: Tightly fitting safety goggles with side-shields.
- Hand Protection: Chemical-impermeable gloves. Gloves must be inspected before use.
- Body Protection: A lab coat and, where necessary, fire/flammable resistant and impervious clothing.

- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used.

Summary of Chemical Safety Information

The following table summarizes key quantitative data for **3-Nitrophenylacetylene** to facilitate a quick safety assessment.

Property	Value
Molecular Formula	C8H5NO2[1][4][5]
Molecular Weight	147.13 g/mol [1][2][4][5]
Appearance	White to yellow to green clear liquid[4][5]
Density	1.22 ± 0.1 g/cm ³ (Predicted)[1][4][5]
Melting Point	27 °C[4][5]
Boiling Point	120 °C (at 11 Torr)[1][4][5]
Flash Point	105.9 °C[4]
NFPA 704 Ratings	Health: 2, Fire: 1, Reactivity: 0[5]
GHS Hazard Statements	H301, H311, H331: Toxic if swallowed, in contact with skin or if inhaled. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation. [3]

Step-by-Step Disposal Procedure

The disposal of **3-Nitrophenylacetylene** must be treated as hazardous waste and conducted in strict accordance with all local, state, and federal regulations.

- Waste Collection:
 - Collect waste **3-Nitrophenylacetylene** and any contaminated materials (e.g., pipette tips, absorbent paper) in a dedicated, properly labeled, and sealed container.

- Ensure the container is compatible with the chemical.
- Storage:
 - Store the sealed waste container in a cool, dry, and well-ventilated area designated for hazardous waste.
 - Keep it away from incompatible materials and sources of ignition.
- Disposal Method:
 - The primary recommended disposal method is through a licensed chemical destruction facility.
 - Controlled incineration with flue gas scrubbing is an acceptable alternative.
 - Crucially, do not discharge **3-Nitrophenylacetylene** or its containers into sewer systems or the environment.
- Contaminated Packaging:
 - Empty containers should be triple-rinsed (or equivalent).
 - The rinsate should be collected and treated as hazardous waste.
 - After rinsing, the packaging can be punctured to prevent reuse and then disposed of in a sanitary landfill or recycled, depending on local regulations. Combustible packaging materials may be incinerated in a controlled manner.

Emergency Procedures in Case of Exposure

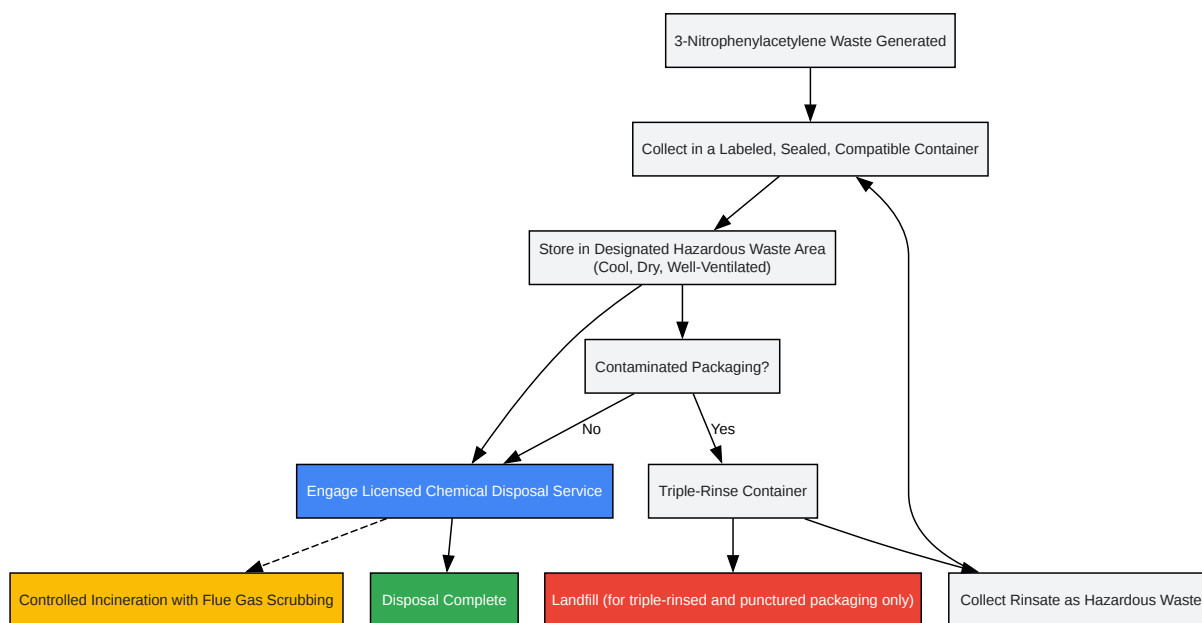
In the event of accidental exposure, follow these first-aid measures immediately:

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration and seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. Consult a doctor.

- Eye Contact: Rinse the eyes with pure water for at least 15 minutes. Seek immediate medical attention.
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **3-Nitrophenylacetylene**.



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Caption: Workflow for the proper disposal of **3-Nitrophenylacetylene**.

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